

A Technical Guide to the Classification of 3,3-Dimethyl-2-hexanol

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Compound of Interest		
Compound Name:	3,3-Dimethyl-2-hexanol	
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This technical guide provides a detailed analysis of the classification of **3,3-dimethyl-2-hexanol** as a secondary alcohol. It includes structural elucidation, classification rationale, relevant physicochemical data, and an experimental protocol for empirical classification.

Introduction to Alcohol Classification

Alcohols are organic compounds characterized by the presence of one or more hydroxyl (–OH) functional groups attached to a saturated carbon atom. The classification of alcohols into primary (1°), secondary (2°), and tertiary (3°) categories is a fundamental concept in organic chemistry that dictates their reactivity and potential applications. This classification is determined by the number of carbon atoms directly bonded to the carbinol carbon (the carbon atom bearing the –OH group).[1][2][3]

- Primary (1°) Alcohols: The carbinol carbon is bonded to one other carbon atom. [4][5]
- Secondary (2°) Alcohols: The carbinol carbon is bonded to two other carbon atoms.[4][5]
- Tertiary (3°) Alcohols: The carbinol carbon is bonded to three other carbon atoms.[4][5]

Structural Analysis of 3,3-Dimethyl-2-hexanol

The systematic IUPAC name, **3,3-dimethyl-2-hexanol**, provides the necessary information to deduce its molecular structure.



- "-hexanol": Indicates a six-carbon parent chain with a hydroxyl group.
- "-2-ol": Specifies that the hydroxyl group is located on the second carbon of the chain.
- "3,3-dimethyl-": Denotes two methyl group substituents on the third carbon of the chain.

Based on this, the structure is as follows:

Caption: Structure of 3,3-Dimethyl-2-hexanol.

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